

An Introduction to the Molecular Structure of 1,4-Bisbenzil: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,4-Bisbenzil

Cat. No.: B1295341

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Abstract

1,4-Bisbenzil, also known as 1,4-bis(benzoylcarbonyl)benzene, is a symmetrical aromatic tetraketone. Its structure, characterized by a central benzene ring substituted at the para positions with two benzoylcarbonyl groups, suggests potential applications in polymer chemistry and as a building block in organic synthesis. This document provides a summary of its known properties and a generalized approach to its synthesis and structural elucidation. However, it is important to note that detailed experimental data, including crystallographic and spectroscopic analyses, are not extensively available in the public domain.

Molecular Structure and Properties

1,4-Bisbenzil possesses a planar central phenyl ring, with two benzil (phenylglyoxal) moieties attached at the 1 and 4 positions. The molecule's symmetry and the presence of multiple carbonyl groups are its defining chemical features.

General Properties

Property	Value	Reference
Chemical Formula	C ₂₂ H ₁₄ O ₄	[1] [2]
Molecular Weight	342.35 g/mol	[1] [2]
CAS Number	3363-97-1	[1] [2]
Appearance	Light orange to yellow to green powder/crystal	[1] [2]
Melting Point	125.0 - 129.0 °C	[1] [3]
Purity	>97.0% (GC)	[1] [2]

Structural Identifiers

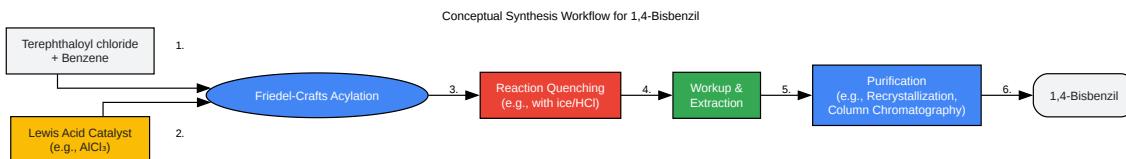
Identifier Type	Identifier	Reference
SMILES	O=C(C(=O)c1ccc(C(=O)C(=O)c2ccccc2)cc1)c1ccccc1	[2]
InChI	InChI=1S/C22H14O4/c23-19(15-7-3-1-4-8-15)21(25)17-11-13-18(14-12-17)22(26)20(24)16-9-5-2-6-10-16/h1-14H	[2]

Conceptual Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **1,4-Bisbenzil** are not readily available, a general workflow can be conceptualized based on standard organic chemistry techniques.

Hypothetical Synthesis of 1,4-Bisbenzil

A plausible synthetic route to **1,4-Bisbenzil** could involve a Friedel-Crafts acylation reaction. The following diagram illustrates a conceptual workflow for such a synthesis.

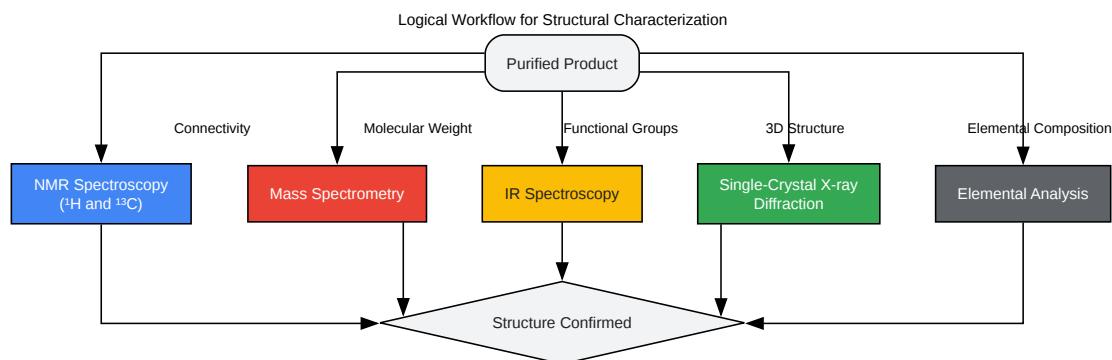


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Caption: A conceptual workflow for the synthesis of **1,4-Bisbenzil**.

Structural Characterization

Following a successful synthesis, the structure of **1,4-Bisbenzil** would be confirmed using a suite of analytical techniques. The logical flow for this characterization is outlined below.



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Caption: A logical workflow for the structural characterization of **1,4-Bisbenzil**.

Limitations and Future Directions

A comprehensive understanding of the molecular structure of **1,4-Bisbenzil** is currently hampered by the limited availability of detailed empirical data. Future research efforts should focus on:

- Single-Crystal X-ray Diffraction: To obtain precise bond lengths, bond angles, and packing information.
- Advanced Spectroscopic Analysis: Detailed 1D and 2D NMR studies to unambiguously assign all proton and carbon signals.
- Computational Modeling: To complement experimental data and provide insights into the molecule's conformational flexibility and electronic properties.

The generation of this fundamental data will be crucial for unlocking the potential of **1,4-Bisbenzil** in materials science and as a versatile synthon in drug development.

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References

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- 2. benchchem.com [benchchem.com]
- 3. Benzil | C14H10O2 | CID 8651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An Introduction to the Molecular Structure of 1,4-Bisbenzil: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295341#introduction-to-the-1-4-bisbenzil-molecular-structure]

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